

Axitinib Impurity C Reference Standard: A Comprehensive Guide to Preparation and Application

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Compound of Interest

Compound Name: Axitinib Impurity c

Cat. No.: B15815622

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Introduction

Axitinib, a potent second-generation tyrosine kinase inhibitor, is a cornerstone in the treatment of advanced renal cell carcinoma. Its mechanism of action involves the inhibition of vascular endothelial growth factor receptors (VEGFRs), thereby impeding angiogenesis, a critical process for tumor growth and metastasis. The quality and purity of the Axitinib drug substance are paramount for its safety and efficacy. **Axitinib Impurity C**, chemically known as 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide, is a potential process-related impurity or degradation product of Axitinib. As such, a well-characterized reference standard of Impurity C is essential for the robust quality control of Axitinib.

This document provides detailed application notes and protocols for the preparation and use of the **Axitinib Impurity C** reference standard, intended for researchers, scientists, and drug development professionals.

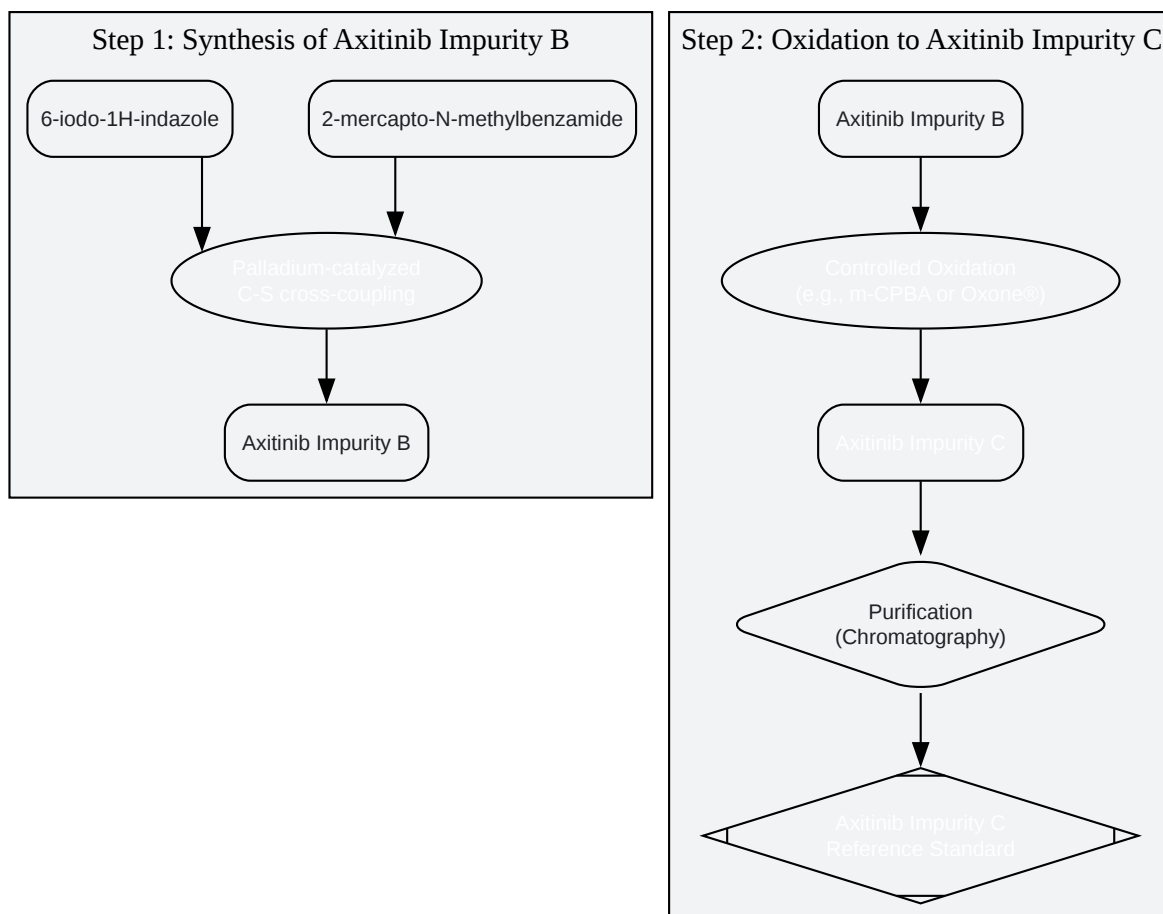
Physicochemical Properties of Axitinib Impurity C

A summary of the key physicochemical properties of **Axitinib Impurity C** is presented in the table below.

Property	Value
Chemical Name	2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide
CAS Number	1959572-97-4
Molecular Formula	C ₁₅ H ₁₃ N ₃ O ₂ S
Molecular Weight	299.35 g/mol
Appearance	White to off-white solid (predicted)
Solubility	Soluble in DMSO, Methanol

Preparation of Axitinib Impurity C Reference Standard

The preparation of a high-purity reference standard of **Axitinib Impurity C** involves a two-step synthetic process followed by rigorous purification and characterization. The synthesis starts from commercially available precursors to first synthesize Axitinib Impurity B (the thioether analog), which is then oxidized to yield **Axitinib Impurity C** (the sulfoxide).



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Synthesis Workflow for **Axitinib Impurity C** Reference Standard.

Experimental Protocol: Synthesis of Axitinib Impurity B

Axitinib Impurity B (2-((1H-indazol-6-yl)thio)-N-methylbenzamide) is the immediate precursor to Impurity C.

Materials:

- 6-iodo-1H-indazole

- 2-mercapto-N-methylbenzamide
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Xantphos
- Cesium carbonate (Cs_2CO_3)
- Anhydrous 1,4-dioxane
- Ethyl acetate
- Hexanes
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- To a dry reaction flask, add 6-iodo-1H-indazole (1.0 eq), 2-mercapto-N-methylbenzamide (1.1 eq), and cesium carbonate (2.0 eq).
- Evacuate and backfill the flask with an inert gas (e.g., nitrogen or argon).
- Add palladium(II) acetate (0.05 eq) and Xantphos (0.1 eq).
- Add anhydrous 1,4-dioxane via syringe.
- Heat the reaction mixture to 100-110 °C and stir for 12-24 hours, monitoring the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction mixture to room temperature and filter through a pad of celite, washing with ethyl acetate.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield pure Axitinib Impurity B.

Experimental Protocol: Synthesis of Axitinib Impurity C

Materials:

- Axitinib Impurity B
- meta-Chloroperoxybenzoic acid (m-CPBA) or Oxone®
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- Dissolve Axitinib Impurity B (1.0 eq) in dichloromethane at 0 °C.
- Slowly add a solution of m-CPBA (1.0-1.2 eq) in dichloromethane dropwise to the reaction mixture.
- Stir the reaction at 0 °C for 1-2 hours, monitoring the progress by TLC or LC-MS to ensure the consumption of the starting material and minimal over-oxidation to the sulfone.
- Quench the reaction by adding saturated sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel using a suitable solvent system (e.g., a gradient of methanol in dichloromethane) to afford pure **Axitinib Impurity C**.

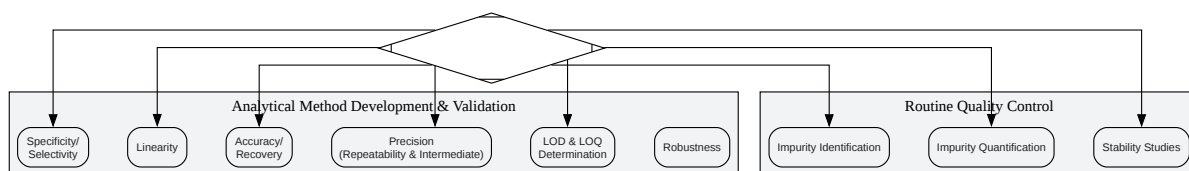
Characterization of Axitinib Impurity C Reference Standard

A comprehensive characterization is crucial to establish the identity, purity, and potency of the reference standard.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Analytical Technique	Purpose	Acceptance Criteria
^1H NMR, ^{13}C NMR	Structural elucidation and confirmation of identity	Conforms to the expected chemical structure of 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide
Mass Spectrometry (MS)	Confirmation of molecular weight	Observed molecular ion corresponds to the theoretical mass $\pm$ 5 ppm
High-Performance Liquid Chromatography (HPLC)	Purity determination and quantification	Purity $\geq$ 99.5% (by area normalization)
Residual Solvent Analysis (GC-HS)	Determination of residual solvents from synthesis	Meets ICH Q3C limits
Water Content (Karl Fischer Titration)	Quantification of water content	Report value
Thermogravimetric Analysis (TGA)	Assessment of thermal stability and non-volatile impurities	Report value and any observed mass loss
Purity by qNMR	Absolute purity determination	Report value with uncertainty

Use of Axitinib Impurity C Reference Standard in Analytical Methods

The primary application of the **Axitinib Impurity C** reference standard is in the development, validation, and routine use of analytical methods for the quality control of Axitinib drug substance and drug product.



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Applications of **Axitinib Impurity C** Reference Standard.

Protocol: HPLC Method for the Determination of Axitinib and its Impurities

This protocol outlines a typical reversed-phase HPLC method for the separation and quantification of Axitinib and its related impurities, including Impurity C.

Chromatographic Conditions:

Parameter	Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase A	0.1% Orthophosphoric acid in water
Mobile Phase B	Methanol
Gradient	Time (min)
0	
15	
20	
22	
25	
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	235 nm
Injection Volume	10 µL

Preparation of Solutions:

- **Standard Solution:** Accurately weigh and dissolve an appropriate amount of **Axitinib Impurity C** reference standard in a suitable diluent (e.g., methanol or a mixture of mobile phases) to obtain a known concentration.
- **Sample Solution:** Prepare the Axitinib drug substance or drug product solution at a specified concentration in the same diluent.

Application in Method Validation

The **Axitinib Impurity C** reference standard is critical for the validation of the analytical method as per ICH Q2(R1) guidelines.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Specificity: To demonstrate specificity, a solution containing Axitinib and all known impurities, including Impurity C, is analyzed to ensure that all peaks are well-resolved from each other and from any potential matrix components.

Linearity: A series of solutions of the **Axitinib Impurity C** reference standard are prepared at different concentrations (typically ranging from the reporting threshold to 150% of the specification limit). The peak area response is plotted against the concentration, and the correlation coefficient, y-intercept, and slope of the regression line are determined.

Accuracy: Accuracy is determined by spiking the Axitinib sample with known amounts of the Impurity C reference standard at different concentration levels (e.g., 50%, 100%, and 150% of the specification limit). The recovery of the added impurity is then calculated.

Precision:

- **Repeatability:** Multiple injections of a single sample solution spiked with Impurity C are performed, and the relative standard deviation (RSD) of the peak areas is calculated.
- **Intermediate Precision:** The analysis is repeated by different analysts on different days and/or with different equipment to assess the method's reproducibility.

Limit of Detection (LOD) and Limit of Quantitation (LOQ): The LOD and LOQ for Impurity C are determined based on the signal-to-noise ratio or by using the standard deviation of the response and the slope of the calibration curve.

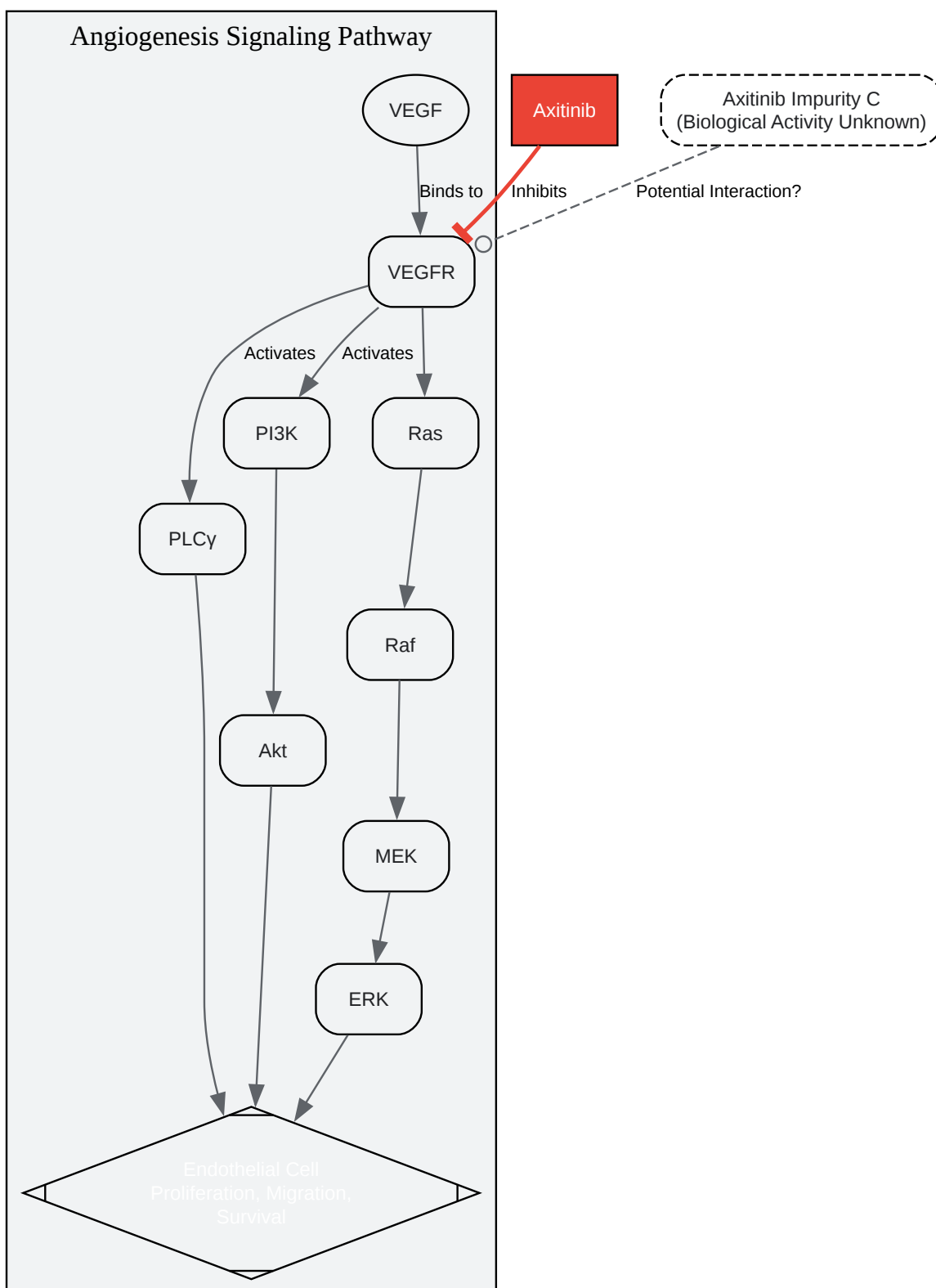
Quantitative Data Summary (Illustrative):

The following table summarizes typical validation data for an HPLC method for Axitinib impurities.

Parameter	Axitinib Impurity C
Linearity Range	0.25 - 1.5 µg/mL
Correlation Coefficient (r ²)	> 0.999
LOD	~0.08 µg/mL
LOQ	~0.25 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%
Precision (RSD)	< 5.0%

Axitinib Signaling Pathway and the Relevance of Impurity C

Axitinib primarily exerts its therapeutic effect by inhibiting VEGFRs, which are key components of the angiogenesis signaling pathway.



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Axitinib Signaling Pathway and the Unknown Role of Impurity C.

Currently, there is no publicly available data on the biological activity of **Axitinib Impurity C**. While its structural similarity to Axitinib might suggest a potential for interaction with VEGFRs or other kinases, this has not been experimentally verified. The use of the reference standard in biological assays could help elucidate any potential pharmacological or toxicological effects, which is a critical aspect of impurity profiling in drug development.

Conclusion

The availability of a well-characterized **Axitinib Impurity C** reference standard is indispensable for ensuring the quality, safety, and efficacy of Axitinib. The protocols and application notes provided in this document offer a comprehensive guide for the preparation and utilization of this critical analytical tool. Adherence to these guidelines will enable accurate and reliable monitoring of this impurity, thereby supporting robust drug development and manufacturing processes.

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References

- 1. [resolvemass.ca](https://www.resolve-mass.com/) [resolvemass.ca]
- 2. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 3. [pharmtech.com](https://www.pharmtech.com/) [pharmtech.com]
- 4. [eag.com](https://www.eag.com/) [eag.com]
- 5. [irjweb.com](https://www.irjweb.com/) [irjweb.com]
- 6. [researchgate.net](https://www.researchgate.net/) [researchgate.net]
- 7. [jpionline.org](https://www.jpionline.org/) [jpionline.org]
- 8. [scholarsresearchlibrary.com](https://www.scholarsresearchlibrary.com/) [scholarsresearchlibrary.com]
- 9. [ijppr.humanjournals.com](https://www.ijppr.humanjournals.com/) [ijppr.humanjournals.com]
- 10. [researchgate.net](https://www.researchgate.net/) [researchgate.net]

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